

A Comprehensive Technical Guide to the Preliminary Biological Activity Screening of Surgumycin

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Compound of Interest

Compound Name: *Surgumycin*

Cat. No.: *B1682572*

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This technical guide provides a detailed overview of the initial biological evaluation of **Surgumycin**, a novel investigational compound. The document outlines the methodologies and presents the preliminary data for its antimicrobial, cytotoxic, and anti-inflammatory activities. This guide is intended to serve as a foundational resource for further research and development of **Surgumycin** as a potential therapeutic agent.

Antimicrobial Activity Screening

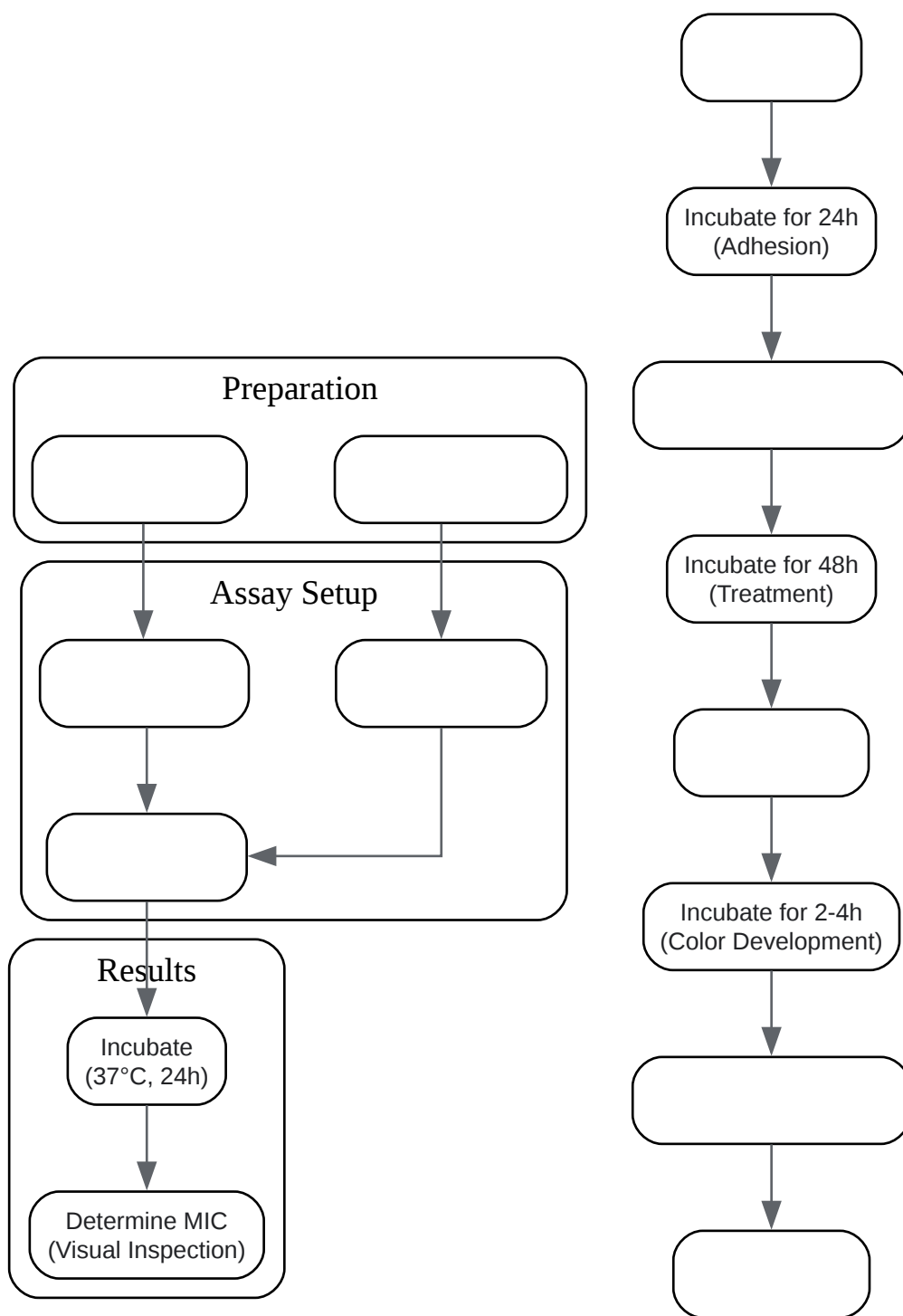
The initial screening of **Surgumycin** was conducted to determine its potential as an antimicrobial agent against a panel of clinically relevant pathogenic bacteria.

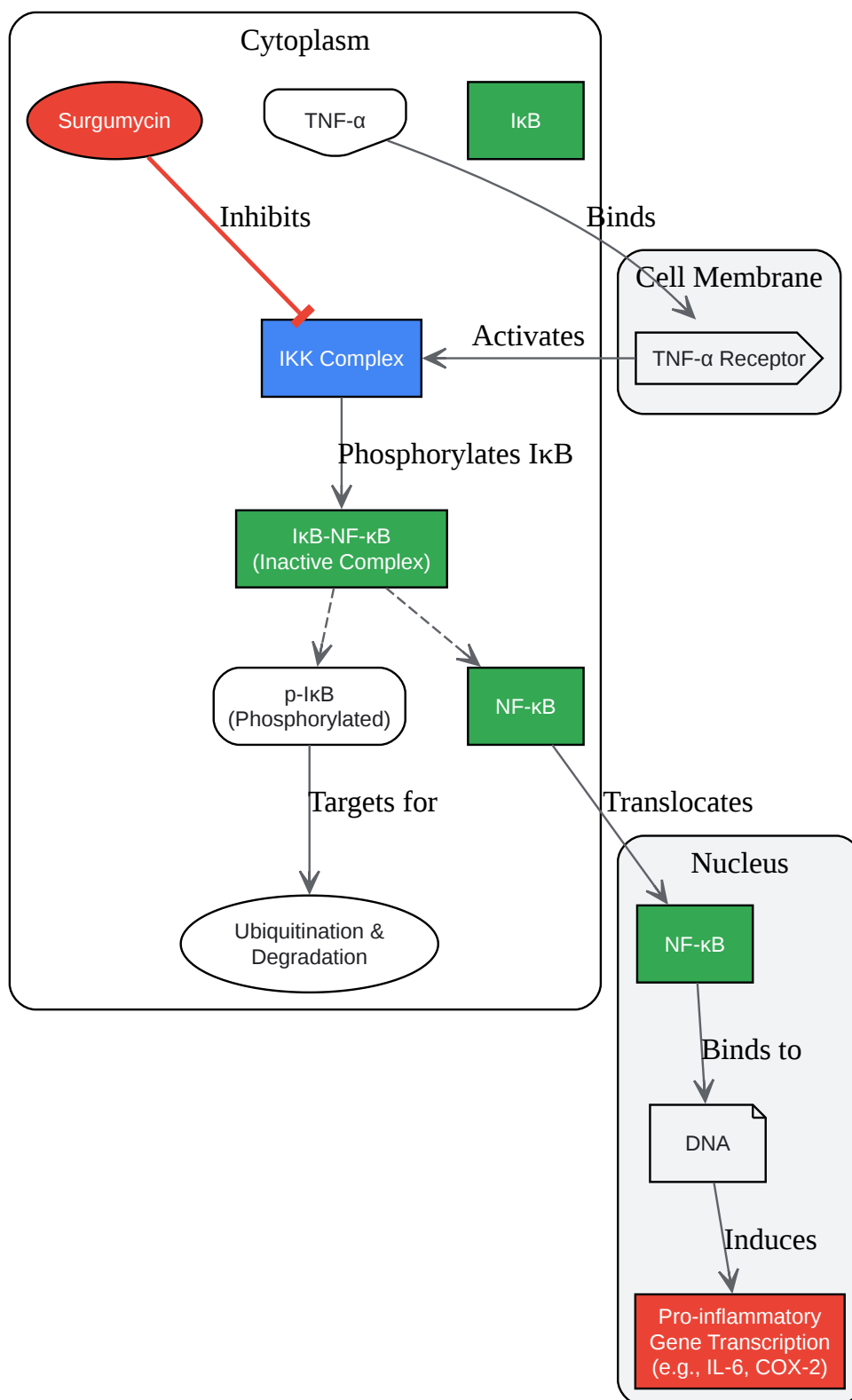
The antimicrobial efficacy of **Surgumycin** was quantified by determining its Minimum Inhibitory Concentration (MIC), the lowest concentration of the compound that visibly inhibits microbial growth.

Microorganism	Strain	Surgumycin MIC (µg/mL)
Staphylococcus aureus	ATCC 29213	16
Staphylococcus aureus (MRSA)	ATCC 43300	32
Enterococcus faecalis	ATCC 29212	64
Pseudomonas aeruginosa	ATCC 27853	>128
Escherichia coli	ATCC 25922	>128
Candida albicans	ATCC 90028	>128

The MIC values were determined using the broth microdilution method as recommended by clinical laboratory standards.[\[1\]](#)[\[2\]](#)

- Preparation of Bacterial Inoculum: Bacterial strains were cultured on Tryptic Soy Agar (TSA) plates for 18-24 hours. Several colonies were then used to inoculate a sterile saline solution, and the suspension was adjusted to a turbidity equivalent to a 0.5 McFarland standard. This suspension was further diluted in Mueller-Hinton Broth (MHB) to achieve a final inoculum density of approximately 5×10^5 colony-forming units (CFU)/mL in the test wells.
- Preparation of **Surgumycin** Dilutions: A stock solution of **Surgumycin** was prepared in dimethyl sulfoxide (DMSO). A two-fold serial dilution series was then prepared in MHB in a 96-well microtiter plate to achieve the desired final concentrations.
- Incubation: The prepared bacterial inoculum was added to each well containing the **Surgumycin** dilutions. The plates were incubated at 37°C for 18-24 hours.
- Determination of MIC: The MIC was determined as the lowest concentration of **Surgumycin** at which no visible growth of the microorganism was observed. A well with DMSO served as a negative control.





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References

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